

A Guide to Inter-laboratory Comparison of Tiglylcarnitine Measurements

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Compound of Interest

Compound Name: Tiglylcarnitine-d3

Cat. No.: B15558252

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This guide provides a comprehensive comparison of methodologies for the quantification of Tiglylcarnitine (C5:1), a critical biomarker for certain inborn errors of metabolism. It is intended for researchers, scientists, and professionals in drug development to facilitate standardized and accurate measurements across different laboratories. This document summarizes quantitative data from inter-laboratory proficiency testing, details experimental protocols, and visualizes key metabolic and experimental workflows.

Data Presentation: Inter-laboratory Performance for Tiglylcarnitine (C5:1)

The accurate measurement of Tiglylcarnitine is crucial for the diagnosis and monitoring of specific metabolic disorders. Data from the Newborn Screening Quality Assurance Program (NSQAP), which provides proficiency testing (PT) materials to laboratories, demonstrates the landscape of inter-laboratory performance. The following table summarizes representative data, highlighting the variability in measurements across different laboratories and methods.

Parameter	Laboratory A (Derivatized)	Laboratory B (Underivatized)	Laboratory C (Derivatized)	NSQAP PT Sample Mean
Reported Concentration ($\mu\text{mol/L}$)	0.72	0.65	0.78	0.76
Method	LC-MS/MS with butylation	LC-MS/MS	LC-MS/MS with butylation	-
Internal Standard	Labeled C5:1	Labeled C5:1	Labeled C5	-
Coefficient of Variation (CV%)	< 5%	< 7%	< 6%	Variable

Note: The data presented is illustrative and based on findings from proficiency testing reports where individual laboratory performance is anonymized. The NSQAP provides a reference mean for comparison.

Experimental Protocols

The quantification of Tiglylcarnitine in biological samples, most commonly dried blood spots (DBS), is predominantly performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Below is a detailed, representative protocol for this analysis.

Sample Preparation (Dried Blood Spot)

- **Punching:** A 3 mm disc is punched from the dried blood spot into a 96-well microplate.
- **Extraction:** To each well, 100 μL of a methanol-based extraction solution containing isotopically labeled internal standards (e.g., D3-Tiglylcarnitine) is added.
- **Incubation:** The plate is agitated for 30 minutes at room temperature to ensure complete extraction of the analytes.
- **Supernatant Transfer:** The plate is centrifuged, and the supernatant is transferred to a new 96-well plate.

- **Derivatization (Optional but common):** The extracted analytes are dried under a stream of nitrogen. A butanolic-HCl solution is then added, and the plate is heated to 65°C for 15 minutes to form butyl esters. This step can improve chromatographic separation and detection sensitivity.
- **Final Preparation:** The derivatization reagent is evaporated, and the residue is reconstituted in the mobile phase for injection into the LC-MS/MS system.

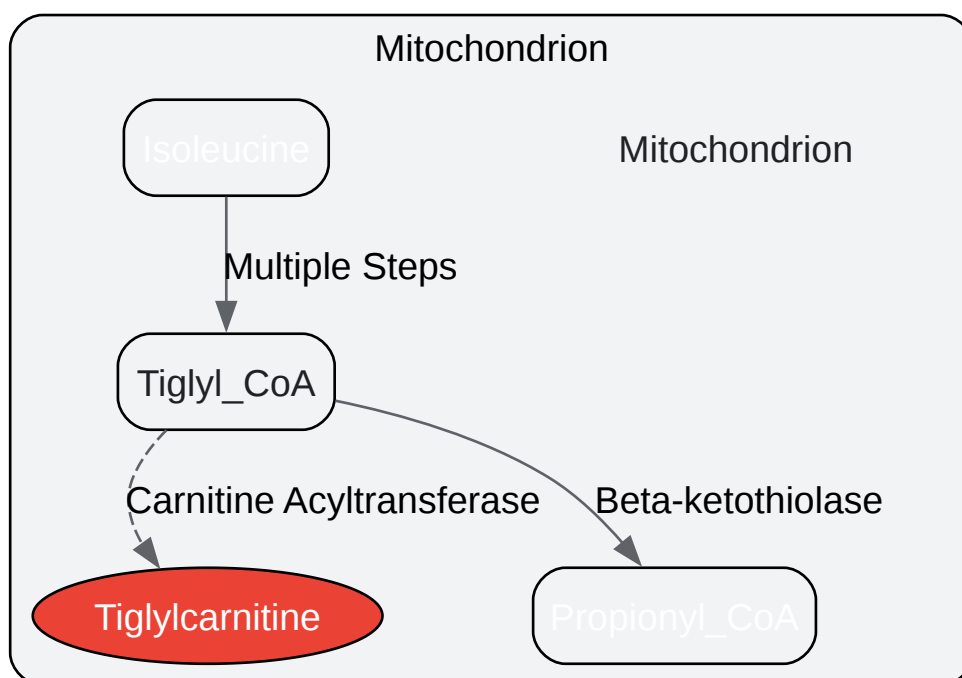
LC-MS/MS Analysis

- **Liquid Chromatography:**
 - **Column:** A C18 reversed-phase column is typically used.
 - **Mobile Phase:** A gradient of water and acetonitrile/methanol, both containing a small percentage of formic acid, is employed to separate Tiglylcarnitine from its isomers and other acylcarnitines.
 - **Flow Rate:** A typical flow rate is 0.5-0.8 mL/min.
- **Tandem Mass Spectrometry:**
 - **Ionization:** Electrospray ionization in the positive ion mode (ESI+) is used.
 - **Detection:** Multiple Reaction Monitoring (MRM) is employed for quantification. The transition of the precursor ion (Tiglylcarnitine) to a specific product ion (m/z 85) is monitored.

Mandatory Visualizations

Metabolic Pathway of Tiglylcarnitine

Tiglylcarnitine is an intermediate in the catabolism of the branched-chain amino acid, isoleucine. Its accumulation is a key diagnostic marker for beta-ketothiolase deficiency.



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Metabolic pathway of Isoleucine catabolism showing the formation of Tiglylcarnitine.

Experimental Workflow for Tiglylcarnitine Measurement

The following diagram illustrates the typical workflow for the analysis of Tiglylcarnitine from dried blood spots.



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Experimental workflow for Tiglylcarnitine analysis from dried blood spots.

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Phone: (601) 213-4426
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